

Application Note: Quantitative Analysis of Acidic Compounds Using Methyl Yellow

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Compound of Interest

Compound Name: Methyl yellow

Cat. No.: B045819

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Introduction

Methyl yellow, also known as N,N-Dimethyl-4-(phenyldiazenyl)aniline, is an azo dye utilized as a pH indicator in analytical chemistry.^[1] Its distinct and rapid color change within a specific acidic pH range makes it a valuable tool for the quantitative analysis of acidic and basic compounds through acid-base titration.^{[2][3]} **Methyl yellow** exhibits a red color in solutions with a pH below 2.9 and transitions to yellow in solutions with a pH above 4.0.^{[1][2][4]} This transition range makes it particularly suitable for titrations involving a weak base with a strong acid, where the equivalence point lies in the acidic pH range.^{[2][4]}

Principle of Operation

The utility of **methyl yellow** as an indicator is based on its chemical structure, which changes in response to the concentration of hydrogen ions (H⁺) in a solution. In an acidic environment, the molecule is protonated, resulting in a red-colored compound. Conversely, in a less acidic or basic environment, it exists in its deprotonated, yellow form. The transition between these two colored forms is sharp and occurs over a narrow pH range, allowing for the precise determination of the titration endpoint.^{[2][5]}

Quantitative Data Summary

The key physicochemical properties and indicator specifications for **methyl yellow** are summarized in the table below for easy reference.

Parameter	Value	Reference
IUPAC Name	N,N-Dimethyl-4-(phenyldiazenyl)aniline	[1]
Chemical Formula	C ₁₄ H ₁₅ N ₃	[1][2]
Molar Mass	225.295 g·mol ⁻¹	[1][2]
Appearance	Yellow crystalline solid	[1][2]
pKa	3.3	[2][4]
pH Transition Range	2.9 – 4.0	[1][2][4]
Color in Acidic Medium (pH < 2.9)	Red	[1][2][4]
Color in Basic Medium (pH > 4.0)	Yellow	[1][2][4]
Solubility	Soluble in ethanol	[2][4]

Experimental Protocols

1. Protocol for Preparation of 0.1% w/v **Methyl Yellow** Indicator Solution

This protocol details the standard procedure for preparing a 0.1% weight/volume solution of **methyl yellow** for use in titration.

Materials:

- **Methyl yellow** (Dimethyl yellow) powder
- 95% Ethanol
- 100 mL volumetric flask
- Analytical balance
- Beaker

- Stirring rod
- Storage bottle

Procedure:

- Weighing: Accurately weigh 0.1 g of **methyl yellow** powder using an analytical balance.[4]
- Initial Dissolution: Transfer the weighed powder into a beaker and add approximately 50 mL of 95% ethanol.[4]
- Dissolving: Stir the mixture with a stirring rod until the **methyl yellow** powder is completely dissolved.[4]
- Final Volume Adjustment: Carefully transfer the solution into a 100 mL volumetric flask. Rinse the beaker with a small amount of 95% ethanol and add the rinsing to the flask to ensure a complete transfer. Add 95% ethanol to bring the final volume to the 100 mL mark.[4]
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the prepared indicator solution to a clearly labeled storage bottle. Store at room temperature.

2. Protocol for Quality Control of Indicator Solution (Sensitivity Test)

This procedure verifies the sensitivity of the prepared **methyl yellow** indicator.

Procedure:

- Prepare a solution by dissolving 2 g of ammonium chloride in 25 mL of carbon dioxide-free water.[6]
- Add 0.1 mL of the prepared **methyl yellow** indicator solution. The solution should appear yellow.[6]
- Titrate the solution with 0.1 M hydrochloric acid (HCl).

- The color should change sharply to red after the addition of not more than 0.1 mL of the 0.1 M HCl.[6]

3. General Protocol for Titration of a Weak Base with a Strong Acid

This protocol provides a general methodology for quantifying the concentration of a weak base (analyte) using a standardized strong acid (titrant) and **methyl yellow** as the indicator.

Materials:

- Analyte: Solution of a weak base with unknown concentration (e.g., ammonia solution)
- Titrant: Standardized solution of a strong acid (e.g., 0.1 M HCl)
- **Methyl yellow** indicator solution (0.1% w/v)
- Burette (50 mL)
- Pipette (e.g., 25 mL)
- Erlenmeyer flask (250 mL)
- Burette stand and clamp
- White tile or paper

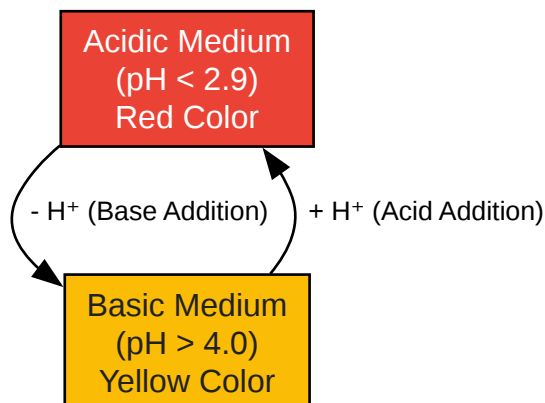
Procedure:

- Burette Preparation: Rinse a 50 mL burette with a small amount of the standardized strong acid titrant. Fill the burette with the titrant, ensuring no air bubbles are present in the tip. Record the initial volume.
- Analyte Preparation: Using a pipette, accurately transfer a known volume (e.g., 25 mL) of the weak base analyte into a 250 mL Erlenmeyer flask.
- Indicator Addition: Add 2-3 drops of the **methyl yellow** indicator solution to the Erlenmeyer flask. The solution should turn yellow, indicating a basic pH.[5]

- Titration: Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change. Slowly add the strong acid titrant from the burette to the flask while constantly swirling the flask to ensure mixing.
- Endpoint Determination: Continue adding the titrant dropwise as the endpoint is approached. The endpoint is reached when the solution undergoes a sharp and permanent color change from yellow to red.[2][5]
- Volume Recording: Record the final volume of the titrant from the burette.
- Replication: Repeat the titration at least two more times to ensure consistent and accurate results.
- Calculation: Calculate the concentration of the weak base using the titration formula: $M_{\text{base}} \times V_{\text{base}} = M_{\text{acid}} \times V_{\text{acid}}$ Where:
 - M_{base} is the molarity of the base (unknown)
 - V_{base} is the volume of the base
 - M_{acid} is the molarity of the acid (known)
 - V_{acid} is the average volume of the acid used in the titration

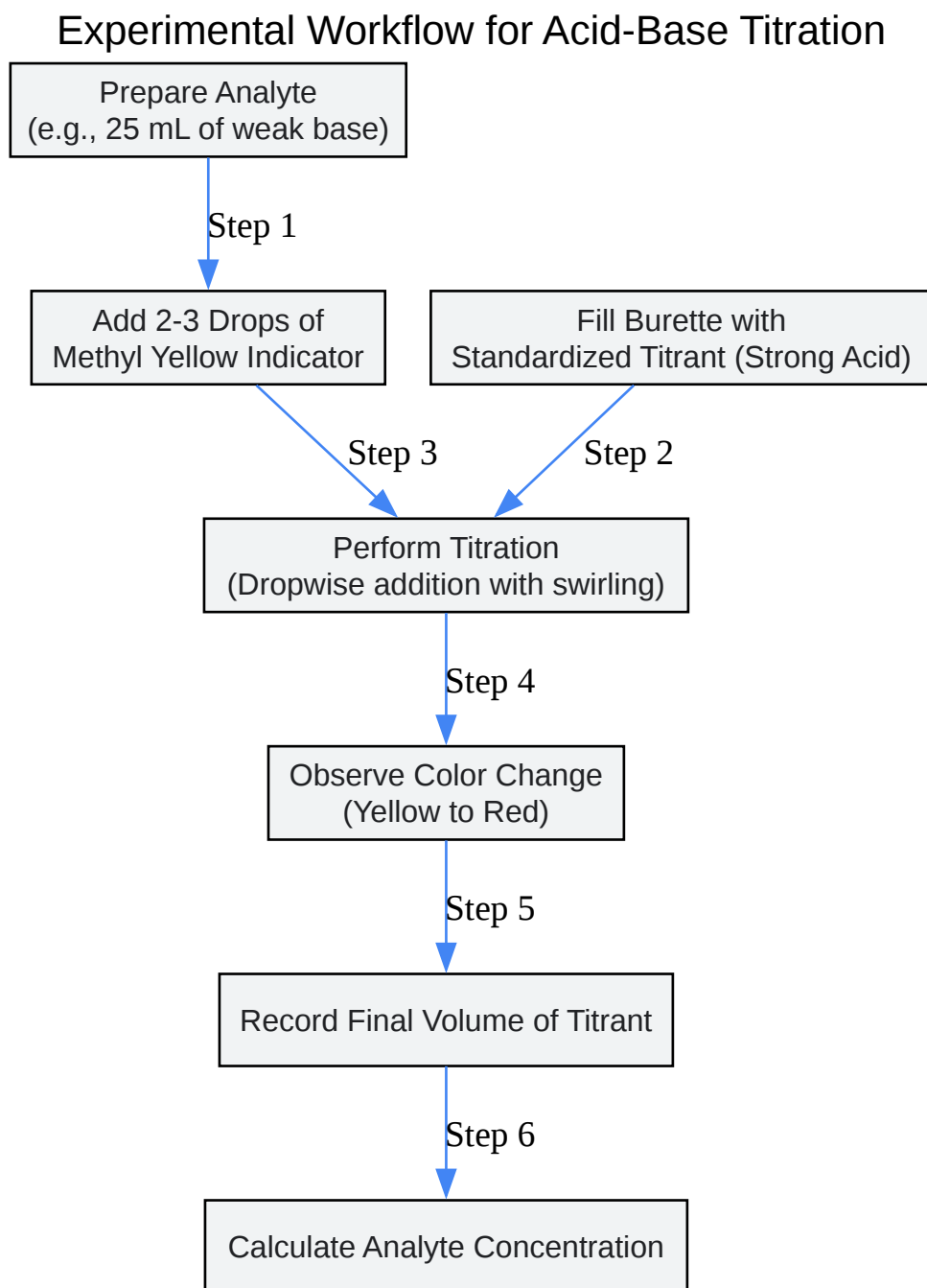
Visualizations

Chemical Principle of Methyl Yellow Indicator



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Caption: Color transition of **Methyl Yellow** indicator.



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Caption: Workflow for quantitative analysis via titration.

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